

discovery and history of (1013C)decanoic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (1013C)decanoic acid

Cat. No.: B3334042

[Get Quote](#)

Unidentified Compound: (1013C)decanoic acid

Initial Research Findings

Following a comprehensive search of scientific literature and chemical databases, the compound designated as "**(1013C)decanoic acid**" does not correspond to a recognized or publicly documented chemical entity. This nomenclature does not align with standard chemical naming conventions (such as IUPAC), nor does it appear in published research papers, patents, or chemical supplier catalogs.

Possible Interpretations and Next Steps

The designation "(1013C)" is non-standard and its meaning is unclear from available resources. Several possibilities exist for this term:

- **Typographical Error:** The name may contain a typographical error. Potential intended subjects could include modified or substituted forms of decanoic acid.
- **Internal or Proprietary Code:** This designation could be an internal code used within a specific research institution or company for a novel compound that is not yet disclosed in public literature.
- **Misinterpretation of Data:** The name might have arisen from a misinterpretation of experimental data or a non-standard abbreviation.

Without a correct and recognized chemical name or structure, it is not possible to provide an in-depth technical guide on the discovery, history, experimental protocols, and biological pathways as requested.

Recommendation

To proceed with this request, please verify the exact name and, if possible, provide a chemical structure, CAS number, or a reference to a publication where this compound is mentioned. With more specific information, a thorough and accurate guide can be developed.

- To cite this document: BenchChem. [discovery and history of (1013C)decanoic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3334042#discovery-and-history-of-1013c-decanoic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com